Spectroscopic Characterization of 2-Bromo-5-hydroxypyrazine: A Technical Guide

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Compound of Interest

Compound Name:	*2-Bromo-5-hydroxypyrazine*
CAS No.:	*374063-92-0*
Cat. No.:	*B1272152*

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Introduction

2-Bromo-5-hydroxypyrazine is a substituted pyrazine derivative of significant interest in medicinal chemistry and drug development.[1] Its unique electronic and structural properties, conferred by the electron-withdrawing pyrazine ring and the bromo and hydroxyl substituents, make it a valuable scaffold for the synthesis of novel bioactive molecules.[1] Accurate and unambiguous structural elucidation is paramount in the synthesis and application of such compounds. This technical guide provides an in-depth analysis of the spectroscopic properties of **2-Bromo-5-hydroxypyrazine**, offering a comprehensive reference for researchers and scientists in the field.

It is crucial to recognize that **2-Bromo-5-hydroxypyrazine** exists in a tautomeric equilibrium with its keto form, 5-Bromo-2(1H)-pyrazinone.[2][3] This equilibrium can be influenced by the solvent and physical state, which in turn affects the observed spectroscopic data. This guide will consider both tautomeric forms in the interpretation of the predicted spectra.

Nuclear Magnetic Resonance (NMR) Spectroscopy

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Nuclear Magnetic Resonance (NMR) spectroscopy is a powerful technique for elucidating the carbon-hydrogen framework of a molecule. Due to the absence of readily available experimental spectra in the public domain, the following data is predicted based on established principles and computational models.

Predicted ^{1}H NMR Spectrum

The proton NMR spectrum of **2-Bromo-5-hydroxypyrazine** is expected to be relatively simple, showing two signals in the aromatic region corresponding to the two protons on the pyrazine ring. The chemical shifts are influenced by the opposing electronic effects of the bromine (electron-withdrawing, deshielding) and hydroxyl/oxo groups (electron-donating, shielding).

Predicted Chemical Shift (ppm)	Multiplicity	Assignment	Notes
~7.8	Singlet	H-3	Expected to be downfield due to the anisotropic effect of the neighboring nitrogen and bromine atoms.
~7.5	Singlet	H-6	Expected to be slightly upfield compared to H-3 due to the influence of the adjacent hydroxyl/oxo group.
Variable (broad)	Singlet	-OH / -NH	The chemical shift of the exchangeable proton is highly dependent on solvent, concentration, and temperature. In the keto tautomer, this would be an N-H proton.

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Interpretation and Rationale:

The pyrazine ring protons are expected to appear as sharp singlets as they are not coupled to each other. The electron-withdrawing nature of the pyrazine nitrogens and the bromine atom will shift these proton signals to a lower field (higher ppm) compared to benzene. The exact chemical shifts can be influenced by the predominant tautomeric form in the chosen NMR solvent.

Predicted ^{13}C NMR Spectrum

The proton-decoupled ^{13}C NMR spectrum is predicted to show four distinct signals for the four carbon atoms of the pyrazine ring.

Predicted Chemical Shift (ppm)	Assignment	Notes
~155	C-5	Carbon bearing the hydroxyl group, expected to be significantly downfield. In the keto form, this would be a C=O carbon, shifting even further downfield.
~145	C-2	Carbon bearing the bromine atom, deshielded by the electronegative halogen.
~135	C-3	Methine carbon adjacent to the bromine and a nitrogen atom.
~130	C-6	Methine carbon adjacent to the hydroxyl/oxo group and a nitrogen atom.

Interpretation and Rationale:

The chemical shifts of the carbon atoms are primarily influenced by the electronegativity of the directly attached and neighboring atoms. The carbons directly bonded to nitrogen, bromine,

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and oxygen (C-2 and C-5) are expected to be the most deshielded. The presence of the C=O group in the pyrazinone tautomer would result in a signal significantly downfield, potentially above 160 ppm.

Experimental Protocol for NMR Spectroscopy

This protocol outlines a standardized procedure for acquiring high-quality NMR spectra of **2-Bromo-5-hydroxypyrazine**.

- Sample Preparation:
  - Accurately weigh 5-10 mg of **2-Bromo-5-hydroxypyrazine** for ^{1}H NMR (20-50 mg for ^{13}C NMR) into a clean, dry vial.
  - Add approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., DMSO-d_6, $CDCl_3$, or Methanol-d_4). The choice of solvent can influence the tautomeric equilibrium.
  - Ensure complete dissolution of the sample, using gentle vortexing or sonication if necessary.
  - Transfer the solution to a standard 5 mm NMR tube.
- Instrument Setup and Data Acquisition:
  - Insert the NMR tube into the spectrometer.
  - Lock onto the deuterium signal of the solvent and shim the magnetic field to achieve optimal homogeneity.
  - For ^{1}H NMR: Acquire a standard single-pulse spectrum. Typical parameters include a 30° pulse angle, a spectral width of 12-16 ppm, an acquisition time of 2-4 seconds, and a relaxation delay of 1-2 seconds. Co-add 16-64 scans for a good signal-to-noise ratio.
  - For ^{13}C NMR: Acquire a proton-decoupled spectrum. Typical parameters include a 30° pulse angle, a spectral width of 200-220 ppm, an acquisition time of 1-2 seconds, and a relaxation delay of 2-5 seconds. A larger number of scans (1024 or more) is typically required due to the lower natural abundance of ^{13}C.

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- Data Processing:
  - Apply Fourier transformation to the acquired Free Induction Decays (FIDs).
  - Phase and baseline correct the resulting spectra.
  - Calibrate the chemical shift axis using the residual solvent peak as a reference.
  - Integrate the signals in the ^{1}H spectrum.

Infrared (IR) Spectroscopy

Infrared (IR) spectroscopy provides valuable information about the functional groups present in a molecule. The IR spectrum of **2-Bromo-5-hydroxypyrazine** will be characterized by absorptions corresponding to the aromatic ring, the C-Br bond, and the O-H or N-H and C=O bonds of the respective tautomers.

Predicted IR Absorption Bands

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Frequency Range (cm^{-1})	Vibration	Intensity	Notes
3400 - 3200	O-H stretch (hydroxyl form)	Broad, Medium	Indicative of the presence of the hydroxyl tautomer.
3200 - 3000	N-H stretch (keto form)	Medium	Characteristic of the amide-like N-H in the pyrazinone tautomer.
3100 - 3000	Aromatic C-H stretch	Medium-Weak	Typical for C-H bonds on an aromatic ring.
~1680	C=O stretch (keto form)	Strong	A strong absorption in this region would be a clear indicator of the pyrazinone tautomer.
1600 - 1450	C=C and C=N ring stretching	Medium-Strong	Multiple bands are expected in this region, characteristic of the pyrazine ring.
1250 - 1150	C-O stretch (hydroxyl form)	Medium	Associated with the C-O single bond of the hydroxyl group.
850 - 750	C-H out-of-plane bending	Strong	The position can be indicative of the substitution pattern on the aromatic ring.
700 - 550	C-Br stretch	Medium-Strong	Characteristic absorption for a carbon-bromine bond.

Experimental Protocol for FT-IR Spectroscopy

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A common and straightforward method for analyzing a solid sample like **2-Bromo-5-hydroxypyrazine** is using an Attenuated Total Reflectance (ATR) accessory.

- Background Spectrum:
  - Ensure the ATR crystal is clean.
  - Record a background spectrum of the empty ATR accessory. This will be automatically subtracted from the sample spectrum.
- Sample Analysis:
  - Place a small amount of the solid **2-Bromo-5-hydroxypyrazine** powder onto the ATR crystal.
  - Apply pressure using the anvil to ensure good contact between the sample and the crystal.
  - Acquire the sample spectrum. Typically, 16-32 scans are co-added to obtain a high-quality spectrum.
- Cleaning:
  - Thoroughly clean the ATR crystal with a suitable solvent (e.g., isopropanol or ethanol) and a soft tissue after the measurement.

Mass Spectrometry (MS)

Mass spectrometry is a destructive analytical technique that provides information about the molecular weight and fragmentation pattern of a molecule, which is invaluable for confirming its identity.

Predicted Mass Spectrum

The mass spectrum of **2-Bromo-5-hydroxypyrazine** is expected to show a characteristic molecular ion peak and several fragment ions. A key feature will be the isotopic pattern of bromine. Bromine has two stable isotopes, ^{79}Br and ^{81}Br, in nearly a 1:1 natural abundance.[4]

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[5] This results in a pair of peaks (M and M+2) of almost equal intensity for the molecular ion and any bromine-containing fragments.

m/z (mass-to-charge ratio)	Ion	Notes
174 / 176	$[C_4H_3{}^{79/81}BrN_2O]^+$	Molecular ion (M^+). The presence of this pair of peaks with approximately equal intensity is a strong indicator of a monobrominated compound.
146 / 148	$[C_3H_2{}^{79/81}BrN_2]^+$	Loss of CO from the molecular ion.
95	$[C_4H_3N_2O]^+$	Loss of a bromine radical from the molecular ion.
67	$[C_3H_3N_2]^+$	Further fragmentation of the $[M-Br]^+$ ion.

Plausible Fragmentation Pathway

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Experimental Protocol for Mass Spectrometry

This protocol describes a general procedure for analyzing **2-Bromo-5-hydroxypyrazine** using Electrospray Ionization (ESI) Mass Spectrometry.

- Sample Preparation:
  - Prepare a stock solution of **2-Bromo-5-hydroxypyrazine** at a concentration of approximately 1 mg/mL in a suitable solvent like methanol or acetonitrile.
  - Dilute this stock solution to a final concentration of 1-10 µg/mL with the same solvent.[6]
- Instrument Setup and Analysis:

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- The mass spectrometer is typically coupled with a liquid chromatography system (LC-MS) or can be analyzed by direct infusion.
- For direct infusion, the prepared sample solution is introduced into the ESI source at a constant flow rate (e.g., 5-10 µL/min).
- The ESI source parameters (e.g., capillary voltage, nebulizing gas pressure, drying gas flow, and temperature) should be optimized to achieve a stable and abundant signal for the molecular ion.
- Acquire the mass spectrum in positive or negative ion mode. For this compound, positive ion mode is likely to be more informative, detecting the protonated molecule $[M+H]^+$ at m/z 175/177.
- To obtain fragmentation data, perform a tandem mass spectrometry (MS/MS) experiment by selecting the molecular ion as the precursor and applying collision-induced dissociation (CID).

Conclusion

The comprehensive spectroscopic analysis outlined in this guide, incorporating predicted NMR, IR, and MS data, provides a robust framework for the structural verification of **2-Bromo-5-hydroxypyrazine**. The provided protocols offer a standardized approach for researchers to obtain high-quality experimental data. Careful consideration of the potential for tautomerism is essential for the accurate interpretation of the spectroscopic results. This guide serves as a valuable resource for scientists engaged in the synthesis and application of this important heterocyclic building block.

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